Commercial Suppliers of Meclofenamic Acid-$^{13}C_6$: A Technical Guide

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Compound of Interest

Compound Name:	*Meclofenamic acid-13C6*
Cat. No.:	*B15604026*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial suppliers of Meclofenamic acid-$^{13}C_6$, a stable isotope-labeled internal standard crucial for quantitative bioanalytical studies. This document outlines key specifications from various suppliers, details relevant experimental protocols, and illustrates associated biochemical pathways and analytical workflows.

Introduction to Meclofenamic Acid-$^{13}C_6$

Meclofenamic acid is a non-steroidal anti-inflammatory drug (NSAID) that functions by inhibiting the cyclooxygenase (COX) enzymes, COX-1 and COX-2. The $^{13}C_6$-labeled version of Meclofenamic acid serves as an ideal internal standard for mass spectrometry-based quantification in complex biological matrices. Its key applications include pharmacokinetic (PK) and drug metabolism studies, where it allows for precise and accurate measurement of the unlabeled drug by correcting for matrix effects and variations in sample processing.

Commercial Suppliers and Product Specifications

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Several reputable chemical suppliers offer Meclofenamic acid-$^{13}C_6$ for research purposes. The following table summarizes the key quantitative data available from prominent vendors. Researchers are advised to request a certificate of analysis (CoA) for batch-specific information.

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Purity
MedChemExpress	HY-117275S1	$C_8{}^{13}C_6H_{11}Cl_2NO_2$	302.10	Information not readily available	Information not readily available
Simson Pharma Limited	M1240002	$C_8{}^{13}C_6H_{11}Cl_2NO_2$	302.10	CoA provided with purchase	CoA provided with purchase
HPC Standards	679667	$(^{13}C)_6C_9H_{13}Cl_2NO$	300.23	CoA provided with purchase	CoA provided with purchase
Cayman Chemical	Not explicitly listed	-	-	-	-
Alsachim (a Shimadzu Group Company)	-	-	>98% (typical)[1]	>98% atom ^{13}C (typical)[1]	
IsoSciences	-	-	High Purity[2]	High Isotopic Enrichment[2]	
Toronto Research Chemicals	-	-	-	-	

Note: "Information not readily available" indicates that the data is not publicly accessible on the supplier's website and typically requires a direct inquiry or purchase to obtain the Certificate of Analysis.

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Experimental Protocols

Synthesis of Meclofenamic Acid (General, Unlabeled)

While the specific, proprietary methods for the synthesis of Meclofenamic acid-$^{13}C_6$ are not publicly disclosed by commercial suppliers, the general synthesis of unlabeled mefenamic acid, a structurally similar compound, provides a foundational understanding. A common method involves the condensation reaction of o-chlorobenzoic acid and 2,3-dimethylaniline in the presence of a catalyst and an acid-binding agent in a suitable solvent like N,N-dimethylformamide (DMF). The crude product is then purified through recrystallization. The synthesis of the $^{13}C_6$-labeled analog would involve the use of a $^{13}C_6$-labeled precursor, typically $^{13}C_6$-aniline or a related benzoic acid derivative.

Quality Control: Purity and Identity Confirmation

The quality of Meclofenamic acid-$^{13}C_6$ is assessed using a combination of analytical techniques to confirm its chemical purity, isotopic enrichment, and structural integrity.

- High-Performance Liquid Chromatography (HPLC): Used to determine the chemical purity of the compound by separating it from any unlabeled meclofenamic acid and other synthetic impurities. A UV detector is typically employed for quantification.
- Mass Spectrometry (MS): Essential for confirming the molecular weight of the labeled compound and determining the isotopic enrichment. By comparing the mass spectra of the labeled and unlabeled compounds, the degree of ^{13}C incorporation can be accurately assessed.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are used to confirm the chemical structure of the molecule and to ensure that the ^{13}C labels are in the expected positions within the benzoic acid ring.

Application in Pharmacokinetic Studies: A Typical Workflow

Meclofenamic acid-$^{13}C_6$ is predominantly used as an internal standard in pharmacokinetic studies to quantify the concentration of unlabeled meclofenamic acid in biological samples (e.g., plasma, urine).

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Experimental Workflow:

- Sample Preparation:
  - Thaw biological samples (e.g., plasma).
  - Aliquot a specific volume (e.g., 100 µL) into a microcentrifuge tube.
  - Add a known concentration of Meclofenamic acid-$^{13}C_6$ (internal standard) to each sample.
  - Perform protein precipitation by adding a solvent such as acetonitrile.
  - Vortex and centrifuge to pellet the precipitated proteins.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Inject the reconstituted sample into an LC-MS/MS system.
  - Separate the analyte (meclofenamic acid) and the internal standard (Meclofenamic acid-$^{13}C_6$) using a suitable C18 reverse-phase column with a gradient mobile phase (e.g., acetonitrile and water with formic acid).
  - Detect and quantify the compounds using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions are monitored for both the analyte and the internal standard.
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the known concentrations of the analyte in calibration standards.
  - Determine the concentration of meclofenamic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

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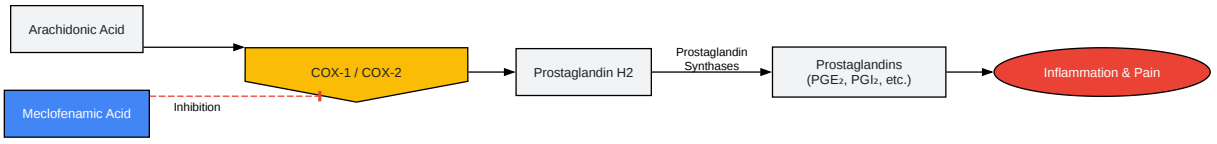
Visualizations

Signaling Pathway of Meclofenamic Acid



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Caption: Mechanism of action of Meclofenamic Acid as a COX inhibitor.

Synthesis Workflow for Meclofenamic Acid (Unlabeled)

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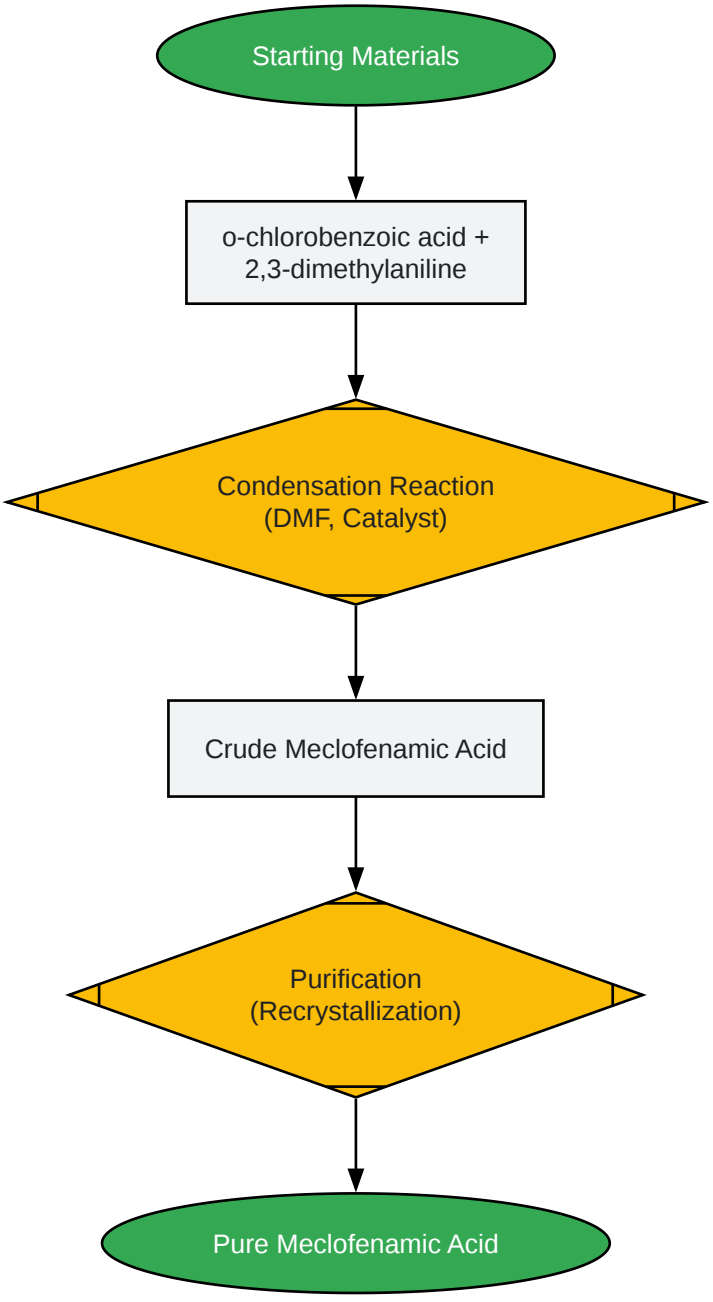

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Caption: General synthesis workflow for unlabeled Meclofenamic Acid.

Pharmacokinetic Study Experimental Workflow

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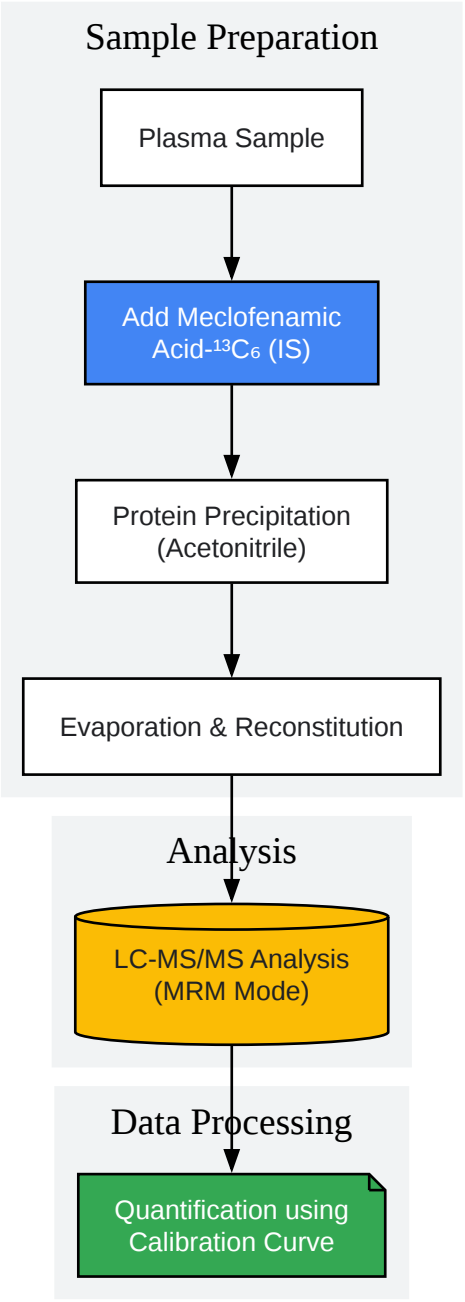

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Caption: Workflow for a pharmacokinetic study using Meclofenamic Acid-$^{13}C_6$.

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